

# Molecular formula and weight of 5-Amino-2,4,6-triiodoisophthalic acid.

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## Compound of Interest

Compound Name: 5-Amino-2,4,6-triiodoisophthalic acid

Cat. No.: B119083

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## In-depth Technical Guide: 5-Amino-2,4,6-triiodoisophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **5-Amino-2,4,6-triiodoisophthalic acid**, a compound of significant interest in medical imaging and pharmaceutical research.

### Core Molecular and Physical Data

**5-Amino-2,4,6-triiodoisophthalic acid** is a synthetic organic compound characterized by a benzene ring substituted with three iodine atoms, an amino group, and two carboxylic acid groups.<sup>[1]</sup> Its high iodine content makes it a valuable component in various applications, particularly as a precursor to non-ionic X-ray contrast agents.<sup>[2][3]</sup>

The fundamental properties of this compound are summarized in the table below for clear reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> I <sub>3</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	558.84 g/mol	[2]
Appearance	Slightly yellowish brown or white powder	[2]
Melting Point	265 - 270 °C	[2][3][4]
CAS Number	35453-19-1	[1][2]
Purity	≥ 99% (HPLC)	[2]

## Experimental Protocols: Synthesis

A common method for the synthesis of **5-Amino-2,4,6-triiodoisophthalic acid** involves the iodination of 5-aminoisophthalic acid.[3]

Materials:

- 5-aminoisophthalic acid (I)
- Water
- 96% Sulfuric acid
- Solid iodine
- 18.65% (w/v) aqueous iodic acid solution

Procedure:

- In a 250 mL three-necked round-bottomed flask equipped with a thermometer, condenser, and magnetic stirrer, dissolve 5-aminoisophthalic acid (3.86 g, 27.6 mmol) in water (129.42 g).[3]
- Adjust the pH of the solution to 1 with 96% sulfuric acid (2 mL, 35.3 mmol).[3]

- Add solid iodine (8.42 g, 33.2 mmol) to the mixture.[3]
- Heat the mixture to 72 °C in an oil bath.[3]
- Slowly add an 18.65% (w/v) aqueous iodic acid solution (20 mL, 21.2 mmol) via a syringe pump over 5.2 hours (addition rate of 3.8 mL/h).[3]
- Continue the reaction at 72 °C for an additional hour.[3]
- Cool the reaction mixture to room temperature and filter the resulting solid.[3]
- Wash the solid with water and dry to obtain **5-amino-2,4,6-triiodoisophthalic acid** as a pale pink solid.[3]
- The product can be analyzed by HPLC to confirm its purity.[3]

## Chemical Reactions and Applications

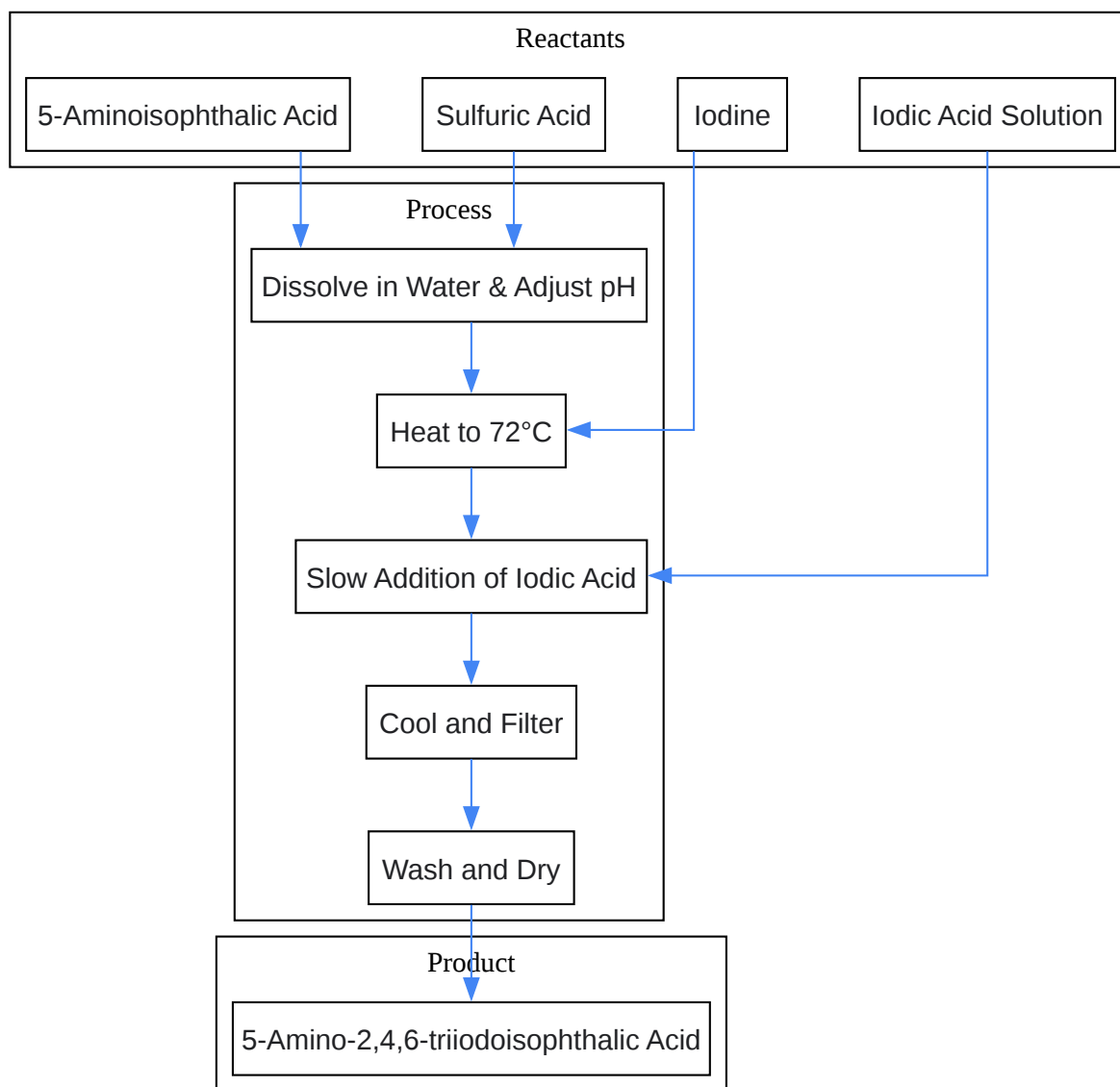
The presence of amino and carboxylic acid functional groups allows for a variety of chemical reactions, including:

- Nucleophilic Substitution: The amino group can act as a nucleophile.[1]
- Esterification: The carboxylic acid groups can react with alcohols to form esters.[1]

These reactive sites make it a versatile intermediate for the synthesis of more complex molecules, particularly non-ionic iodinated X-ray contrast agents.[3] It also finds use in the synthesis of specialized polymers and as a research tool in biochemical assays.[2]

## Logical Relationship: Synthesis Pathway

The following diagram illustrates the logical flow of the synthesis process described above.



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Caption: Synthesis workflow for **5-Amino-2,4,6-triiodoisophthalic acid**.

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## References

- 1. Buy 5-Amino-2,4,6-triiodoisophthalic acid | 35453-19-1 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 5-Amino-2,4,6-triiodoisophthalic acid | 35453-19-1 [chemicalbook.com]
- 4. chemwhat.com [chemwhat.com]
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